

An In-depth Technical Guide to the Physicochemical Properties of n-Nonylbenzene

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Compound of Interest

Compound Name: Nonylbenzene

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This technical guide provides a comprehensive overview of the boiling and melting points of n-**Nonylbenzene** (1-Phenylnonane), a key organic intermediate. The document outlines its core physicochemical properties, details the standard experimental protocols for their determination, and presents a logical workflow for property verification.

Physicochemical Data of n-Nonylbenzene

n-**Nonylbenzene** is a clear, colorless liquid classified as an aromatic hydrocarbon.^[1] Its physical properties are critical for its application in laboratory research and chemical synthesis. A summary of its key quantitative data is presented below.

Property	Value	Source
Melting Point	-24 °C	[2][3][4]
-24.15 °C	[5]	
Boiling Point	280.5 °C	[2]
281 °C	[3]	
282 °C	[4][5]	
269.85 - 282.05 °C (543 - 555.2 K)	[6]	
Density	0.8636 g/cm ³ at 20 °C	[2]
0.858 g/mL at 25 °C	[5]	
Refractive Index	1.486 at 20 °C	[2][3]
1.483 at 20 °C	[4][5]	
Molecular Weight	204.35 g/mol	[1]
CAS Number	1081-77-2	[2][4][5]

Experimental Protocols for Determination

The accurate determination of melting and boiling points is fundamental for verifying the identity and purity of a substance like n-**Nonylbenzene**.

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow range (typically 0.5-1.0°C). Impurities tend to lower the melting point and broaden the melting range.

Methodology:

- **Sample Preparation:** A small amount of solidified n-**Nonylbenzene** (previously frozen) is finely powdered and packed into a capillary tube to a depth of 2-3 mm.

- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a heating bath apparatus, such as a Thiele tube or a modern digital Mel-Temp apparatus.
- **Heating:** The apparatus is heated gradually. An initial rapid heating can be used to find an approximate melting range. For an accurate measurement, the heating rate is slowed to approximately 1-2°C per minute as the temperature approaches the expected melting point.
- **Observation:** The temperature is recorded at two points: T1, when the first drop of liquid appears, and T2, when the entire sample has completely melted into a clear liquid. The melting point is reported as the range T1-T2.

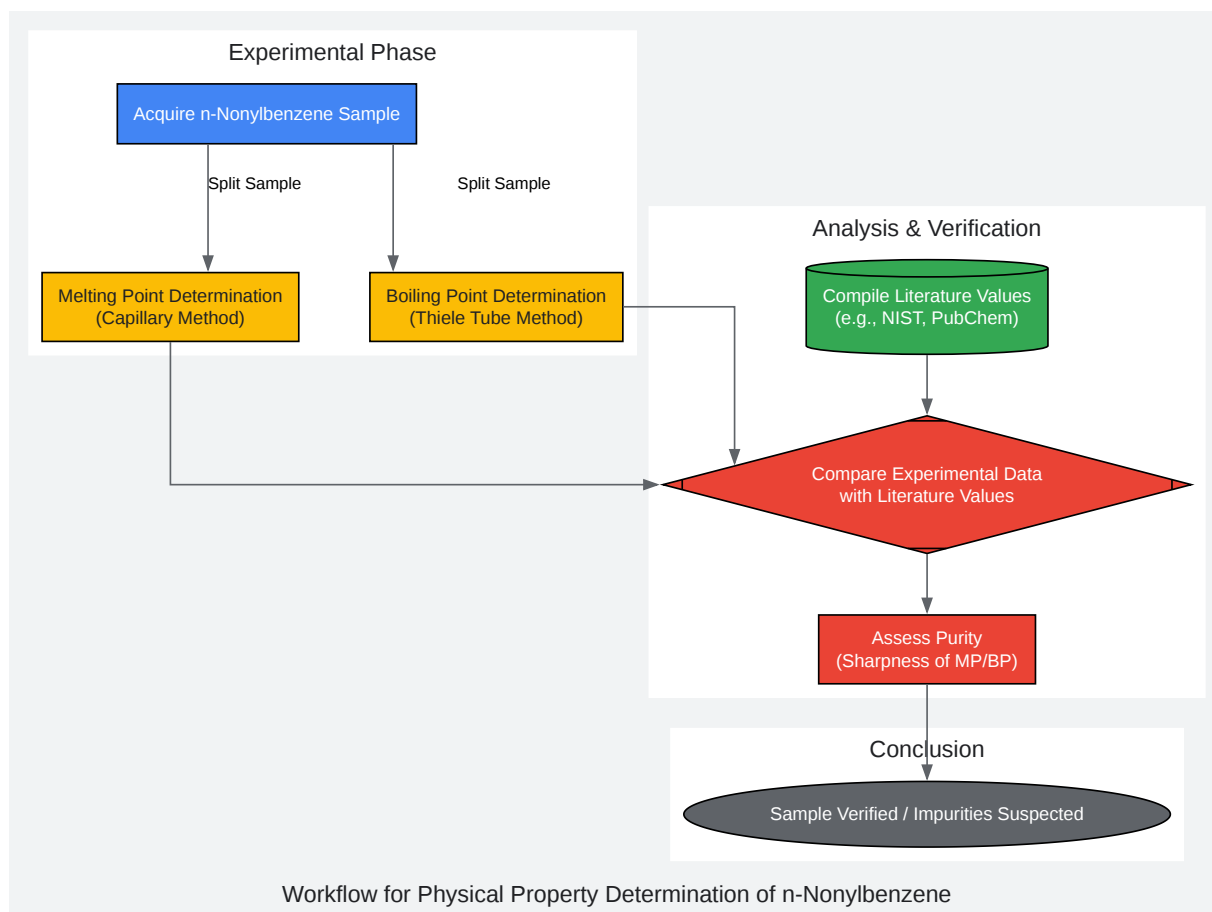
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. This method is suitable for small sample volumes.^[7]

Methodology:

- **Sample Preparation:** Approximately 0.5 mL of n-**Nonylbenzene** is placed into a small test tube or a Durham tube.
- **Apparatus Setup:** A capillary tube, sealed at one end, is placed into the liquid sample with its open end down.^[7] The sample tube is then attached to a thermometer, with the sample aligned with the thermometer bulb.
- **Heating:** The entire assembly is placed into a Thiele tube containing a high-boiling mineral oil, ensuring the sample is fully submerged. The side arm of the Thiele tube is heated gently with a Bunsen burner or microburner, which induces a convection current for uniform heating.^[7]
- **Observation:** As the temperature rises, air trapped in the capillary tube will escape. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube's opening. Heating is continued for a short period to ensure the vapor of the substance has replaced all the air in the capillary.
- **Measurement:** The heat source is removed, and the liquid is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.

Logical Workflow for Property Verification

The following diagram illustrates a standard workflow for the physical property characterization and purity assessment of an n-Nonylbenzene sample in a research setting.



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Caption: Workflow for n-Nonylbenzene property verification.

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